

# EINECS 264-176-2 material safety data sheet for lab use

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## Compound of Interest

Compound Name: EINECS 264-176-2

Cat. No.: B052984

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An In-depth Technical Guide to the Material Safety Data Sheet for **EINECS 264-176-2**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for the chemical compound identified by EINECS number 264-176-2. The information presented is intended for use by professionals in laboratory and drug development settings.

## Chemical Identification

The substance corresponding to **EINECS 264-176-2** is chemically known as 2-[6-[acetyl(phenyl)amino]hexa-1,3,5-trien-1-yl]-1,1-dimethyl-3-(4-sulfonatobutyl)-1H-benz[e]indolium. It is also identified by its CAS number 63450-66-8<sup>[1][2][3][4][5]</sup>. This compound is primarily used as a reactant in the synthesis of Indocyanine Green (ICG), a fluorescent dye with applications in medical diagnostics<sup>[6]</sup>.

## Physical and Chemical Properties

A summary of the key physical and chemical properties is presented in Table 1. This data has been compiled from various chemical supplier databases.

Property	Value	Source
Molecular Formula	C <sub>32</sub> H <sub>34</sub> N <sub>2</sub> O <sub>4</sub> S	[1][3][4][6]
Molecular Weight	542.69 g/mol	[1][4][6]
Appearance	Data not available	[1]
Storage Temperature	2-8°C	[2]
Shipping Conditions	Ambient	[1]

Table 1: Physical and Chemical Properties

## Hazard Identification and Safety Precautions

A comprehensive and official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) with detailed toxicological data for 2-[6-[acetyl(phenyl)amino]hexa-1,3,5-trien-1-yl]-1,1-dimethyl-3-(4-sulfonatobutyl)-1H-benz[e]indolium is not readily available in the public domain. The information provided by various chemical suppliers is limited and does not constitute a full toxicological profile.

In the absence of a complete SDS, this compound should be handled with caution, assuming it may be hazardous. Standard laboratory safety protocols for handling new or uncharacterized chemical substances should be strictly followed. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.

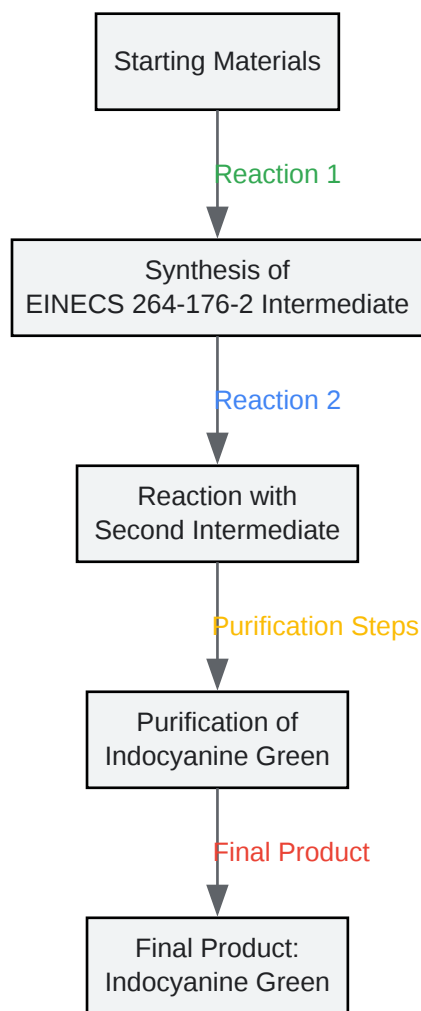
## Experimental Protocols: Synthesis of Indocyanine Green

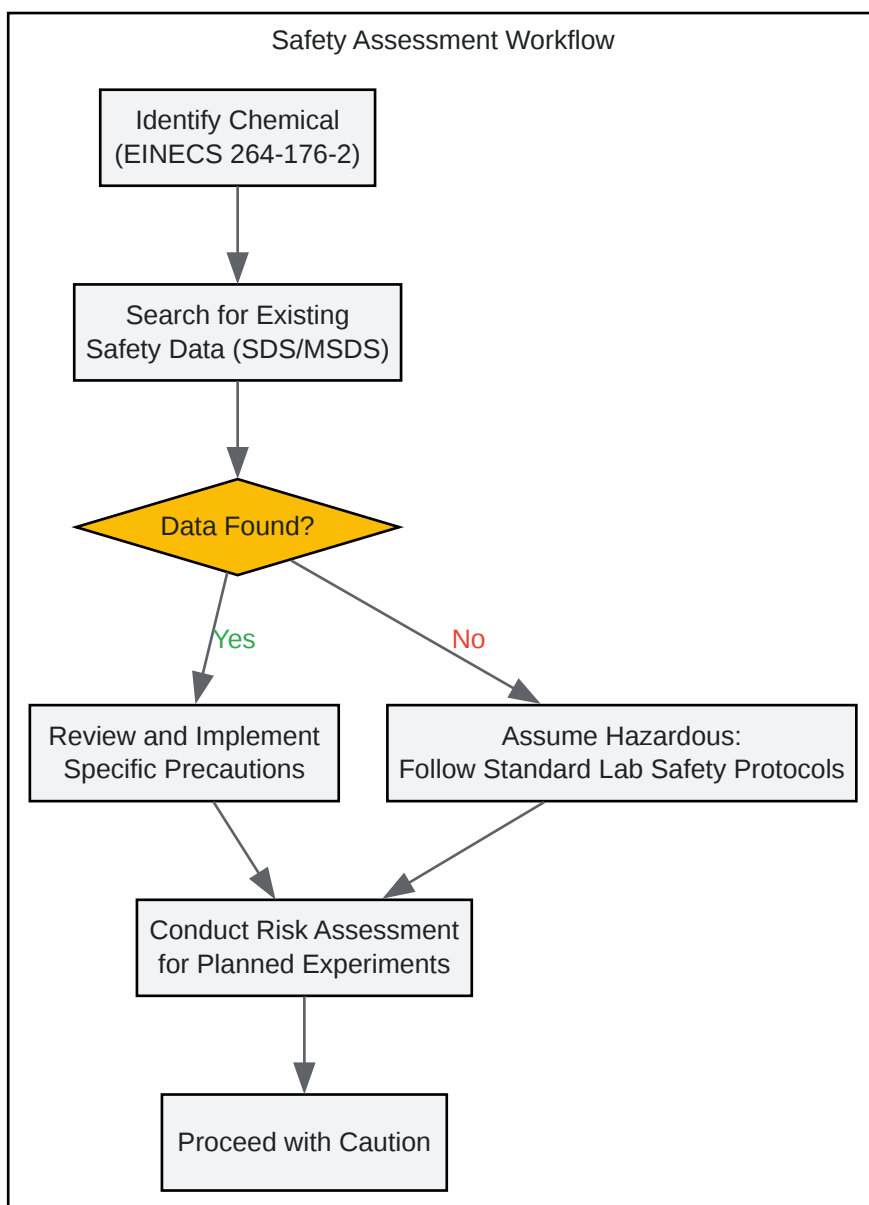
The primary documented use of **EINECS 264-176-2** is as a key intermediate in the synthesis of Indocyanine Green. While specific, detailed protocols for the handling and use of this particular intermediate are not published, the general synthetic scheme is described in various patents.

The synthesis generally involves the reaction of 2-[6-[acetyl(phenyl)amino]hexa-1,3,5-trien-1-yl]-1,1-dimethyl-3-(4-sulfonatobutyl)-1H-benz[e]indolium with other reactants in a suitable

solvent system. For a detailed understanding of the synthesis of Indocyanine Green, researchers should refer to relevant patents and scientific literature[7][8][9][10].

The logical workflow for the synthesis of Indocyanine Green (ICG) can be conceptualized as a series of reactions leading to the final product. The following diagram illustrates this general workflow.





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- To cite this document: BenchChem. [EINECS 264-176-2 material safety data sheet for lab use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052984#einecs-264-176-2-material-safety-data-sheet-for-lab-use]

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